

Technical Support Center: Ac-FLTD-CMK Stability & Handling Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ac-FLTD-CMK (trifluoroacetate salt)

Cat. No.: B10827309

[Get Quote](#)

Product Identity: Ac-FLTD-CMK (Caspase-1/4/5 Inhibitor) Chemical Class: Peptide Chloromethylketone (Irreversible Inhibitor) Target Pathway: Inflammasome-mediated Pyroptosis[1]

Part 1: Core Technical Brief

Ac-FLTD-CMK is a potent, irreversible inhibitor designed to target inflammatory caspases (Caspase-1, -4, and -5).[1] Unlike pan-caspase inhibitors (e.g., Z-VAD-FMK), the FLTD sequence confers specificity for the Caspase-1 catalytic site, mimicking the cleavage site of Gasdermin D (GSDMD).[1] The CMK (chloromethylketone) warhead forms a covalent thioether bond with the active-site cysteine, permanently disabling the enzyme.[1]

Critical Stability Warning: The CMK warhead is an alkylating agent.[1] It is inherently reactive and prone to hydrolysis in aqueous solutions, particularly at neutral or alkaline pH.[1] It must be stored in organic solvent (DMSO) and only introduced to aqueous media immediately prior to use.[1]

Part 2: Reconstitution & Long-Term Storage

Solubility & Reconstitution Table

Solvent	Solubility Limit	Stability Profile	Recommended Use
DMSO (Anhydrous)	~100 mg/mL	High (Years at -20°C)	Primary Stock Solution
Ethanol	~25 mg/mL	Moderate	Alternative Stock
Water / PBS	< 1 mg/mL	Very Low (Hydrolysis)	Do NOT use for stock

Protocol: Preparing the Master Stock

- Step 1: Centrifuge the vial before opening to ensure the lyophilized powder is at the bottom. [\[1\]](#)
- Step 2: Add anhydrous DMSO to the vial. Avoid "wet" DMSO (DMSO that has been left open), as absorbed atmospheric moisture will degrade the CMK group over time. [\[1\]](#)
- Step 3: Vortex vigorously. [\[1\]](#) If the solution is not clear, sonicate in a water bath for 2–5 minutes at room temperature.
- Step 4: Aliquot immediately. Do not store the bulk stock in a single tube. Divide into single-use aliquots (e.g., 10–50 μ L) to avoid freeze-thaw cycles.
- Step 5: Store at -20°C (stable for ~1 year) or -80°C (stable for >2 years). Protect from light. [\[1\]](#)[\[2\]](#)

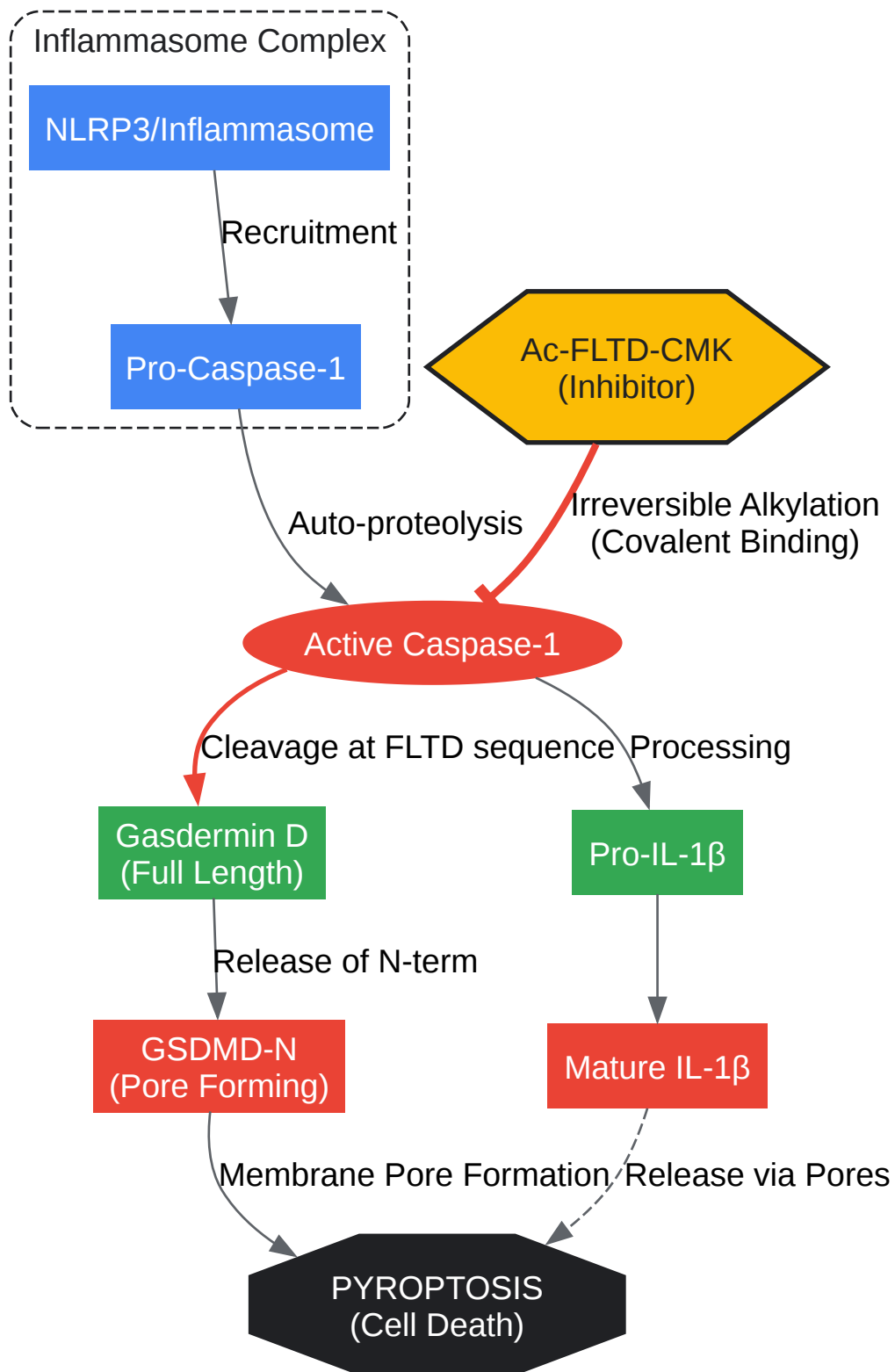
“

Expert Insight: Why Aliquot? Peptide-CMK inhibitors are hygroscopic. [\[1\]](#) Repeated opening of a cold vial introduces condensation, which accelerates hydrolysis of the chloromethyl ketone warhead, rendering the inhibitor inactive even if the peptide backbone remains intact.

Part 3: Experimental Troubleshooting & Stability in Solution

Workflow Diagram: Mechanism & Inhibition Point

The following diagram illustrates the specific intervention point of Ac-FLTD-CMK within the pyroptosis pathway.



[Click to download full resolution via product page](#)

Caption: Ac-FLTD-CMK covalently binds Active Caspase-1, preventing the cleavage of Gasdermin D (GSDMD) and Pro-IL-1 β , thereby blocking pyroptosis.[1][3]

Troubleshooting Guide (FAQ)

Q1: My inhibitor precipitated when I added it to the cell culture media. What happened?

Cause: "Solvent Shock." Adding a high-concentration DMSO stock directly to aqueous media can cause the hydrophobic peptide to crash out of solution before it disperses.[1] Solution:

- **Stepwise Dilution:** Dilute your DMSO stock 1:10 into an intermediate buffer (e.g., PBS or media) slowly while vortexing, then add this intermediate to your final culture.
- **Warm the Media:** Ensure your cell culture media is pre-warmed to 37°C. Cold media promotes precipitation.[1]
- **Limit DMSO:** Keep the final DMSO concentration < 0.5% if possible.

Q2: Can I add DTT or 2-Mercaptoethanol to the buffer?

Strictly NO (during storage/pre-incubation).

- **Reasoning:** The CMK group reacts with thiols. If you mix Ac-FLTD-CMK with a buffer containing DTT (dithiothreitol) or BME before adding it to the enzyme, the DTT will act as a "decoy," reacting with the inhibitor and neutralizing it.[1]
- **Correct Protocol:** Add the inhibitor to the enzyme/cells first.[1] Allow the covalent bond to form (15–30 mins).[1] Then you may add reducing agents if your downstream assay requires them, although the inhibition is irreversible and should persist.

Q3: How long is the inhibitor stable in cell culture media?

Answer: The half-life is relatively short (hours, not days).[1]

- **Mechanism:** At pH 7.4, the chloromethyl ketone group slowly hydrolyzes.[1]
- **Protocol:** For experiments lasting >12–24 hours, you may need to "spike" the media with fresh inhibitor every 12 hours to maintain effective suppression of Caspase-1, although the

bound enzyme remains inhibited permanently.

Q4: I see no inhibition of Caspase-3. Is the compound defective?

Answer: No. This confirms specificity.

- Ac-FLTD-CMK is highly selective for Caspase-1, -4, and -5 (Inflammatory Caspases).[1][3][4][5][6][7][8]
- It has negligible activity against Caspase-3 (Apoptotic Caspase).[1][3][4][5][9] If you require Caspase-3 inhibition, use Ac-DEVD-CMK.[1]

Part 4: In Vivo Formulation Guide

For animal studies, simple DMSO/PBS mixtures often precipitate.[1] Use the following "solubility-enhancing" formulation for IP or IV injection:

- Prepare Stock: Dissolve Ac-FLTD-CMK in 100% DMSO (concentration: ~33 mg/mL).
- Sequential Addition: Add solvents in this exact order (vortex between each addition):
 - 10% DMSO (containing the compound)[1][5]
 - 40% PEG300 (Polyethylene Glycol 300)[1][5]
 - 5% Tween-80[1][5]
 - 45% Saline (0.9% NaCl)[1]
- Final Concentration: This yields a clear stable solution at ~3.3 mg/mL.[1] Use immediately.

References

- Yang, J., et al. (2018). Mechanism of gasdermin D recognition by inflammatory caspases and their inhibition by a gasdermin D-derived peptide inhibitor.[1] Proceedings of the National Academy of Sciences (PNAS), 115(26), 6792–6797.[1] Available at: [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. rndsystems.com \[rndsystems.com\]](https://rndsystems.com)
- [2. adl.usm.my \[adl.usm.my\]](https://adl.usm.my)
- [3. pnas.org \[pnas.org\]](https://pnas.org)
- [4. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [5. Ac-FLTD-CMK | Caspase | TargetMol \[targetmol.com\]](https://targetmol.com)
- [6. immune-system-research.com \[immune-system-research.com\]](https://immune-system-research.com)
- [7. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [8. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [9. Ac-FLTD-CMK | Caspase-1/4/5 inhibitor | Probechem Biochemicals \[probechem.com\]](https://probechem.com)
- To cite this document: BenchChem. [Technical Support Center: Ac-FLTD-CMK Stability & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10827309/docs#technical-support-center-ac-ftld-cmk-stability-handling-guide\]](https://www.benchchem.com/product/b10827309/docs#technical-support-center-ac-ftld-cmk-stability-handling-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)